

thermal stability of samarium(III) oxide

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Compound of Interest

Compound Name: Samarium(III) oxide

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An In-depth Technical Guide to the Thermal Stability of **Samarium(III) Oxide**

Introduction

Samarium(III) oxide (Sm_2O_3), also known as samaria, is a rare-earth sesquioxide of significant interest in various high-temperature applications. Its notable thermal stability, high melting point, and specific optical and nuclear properties make it a critical material for researchers, scientists, and engineers.[1] Sm_2O_3 is utilized in the manufacturing of optical and infrared-absorbing glass, as a neutron absorber in the control rods of nuclear reactors, and as a catalyst in chemical reactions.[2][3] Its performance and reliability in these demanding environments are intrinsically linked to its behavior at elevated temperatures.

This technical guide provides a comprehensive overview of the thermal stability of **samarium(III) oxide**. It consolidates key quantitative data, details the experimental protocols used for thermal analysis, and presents logical diagrams to illustrate phase transitions and experimental workflows, serving as a vital resource for professionals in materials science and drug development.

Thermal Properties of Samarium(III) Oxide

Samarium(III) oxide is characterized by its exceptional thermal stability, maintaining its integrity at very high temperatures.[4][5] The primary thermal properties are summarized in the table below. It is important to note that while the melting point is well-established, reported values for the boiling point vary significantly in the literature.

Table 1: Key Thermal and Physical Properties of Sm₂O₃

Property	Value	References
Chemical Formula	Sm ₂ O ₃	[2][5]
Molar Mass	348.72 g/mol	[2][5]
Appearance	Yellow-white crystals/powder	[2][5]
Density	8.347 g/cm ³	[2][4][6]
Melting Point	2,335 °C (2,608 K)	[2][4][5][6]
Boiling Point	~3780 °C to 4118 °C (Discrepancy in literature)	[3][4]
Crystal Structure (Room Temp)	Cubic (cI80, C-type)	[2][7][8]
Space Group (Room Temp)	Ia-3 (No. 206)	[2][7][8]
Solubility in Water	Insoluble	[2][3]

High-Temperature Phase Transitions

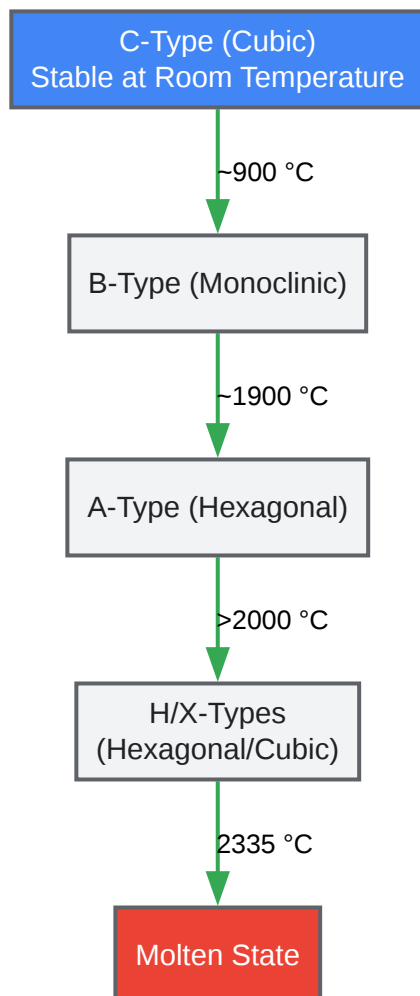
Like many other rare-earth sesquioxides, Sm₂O₃ is polymorphic, meaning it can exist in several different crystal structures depending on the temperature.[8][9] The stable form at room temperature is the body-centered cubic structure (C-type). As the temperature increases, Sm₂O₃ undergoes phase transitions to monoclinic (B-type), hexagonal (A-type), and two other high-temperature forms (H- and X-types) that are stable above 2000 K.[8]

Studies have shown that the transition from the cubic to the monoclinic phase can be observed between 800 °C and 950 °C.[10] The specific transition temperatures and the resulting phases can be influenced by factors such as atmospheric conditions, heating rates, and the presence of dopants.

Table 2: Crystalline Phases and Transition Temperatures of Sm₂O₃

Phase Name	Crystal System	Space Group	Typical Temperature Range
C-type	Cubic	Ia-3	Room Temperature to ~900 °C
B-type	Monoclinic	C2/m	Above ~900 °C
A-type	Hexagonal	P-3m1	Above ~1900 °C
H-type, X-type	Hexagonal, Cubic	-	Above ~2000 °C (to melting point)

Note: Transition temperatures are approximate and can vary based on experimental conditions.

Phase Transitions of Sm_2O_3 with Increasing Temperature

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Caption: Phase transitions of Sm_2O_3 as a function of temperature.

Thermal Decomposition and Vaporization

Samarium(III) oxide does not undergo thermal decomposition in the conventional sense of breaking down into simpler compounds. Instead, at extremely high temperatures approaching its melting point, it begins to vaporize. High-temperature mass spectrometry studies have revealed that Sm_2O_3 does not simply sublime as Sm_2O_3 molecules.[11] The vaporization

process involves dissociation into gaseous species, primarily samarium monoxide (SmO), atomic samarium (Sm), and atomic oxygen (O).[11][12] These studies were conducted in the temperature range of 2265 K to 2668 K (1992 °C to 2395 °C).[12] This dissociative vaporization is a critical consideration for applications in extreme-temperature and high-vacuum environments.

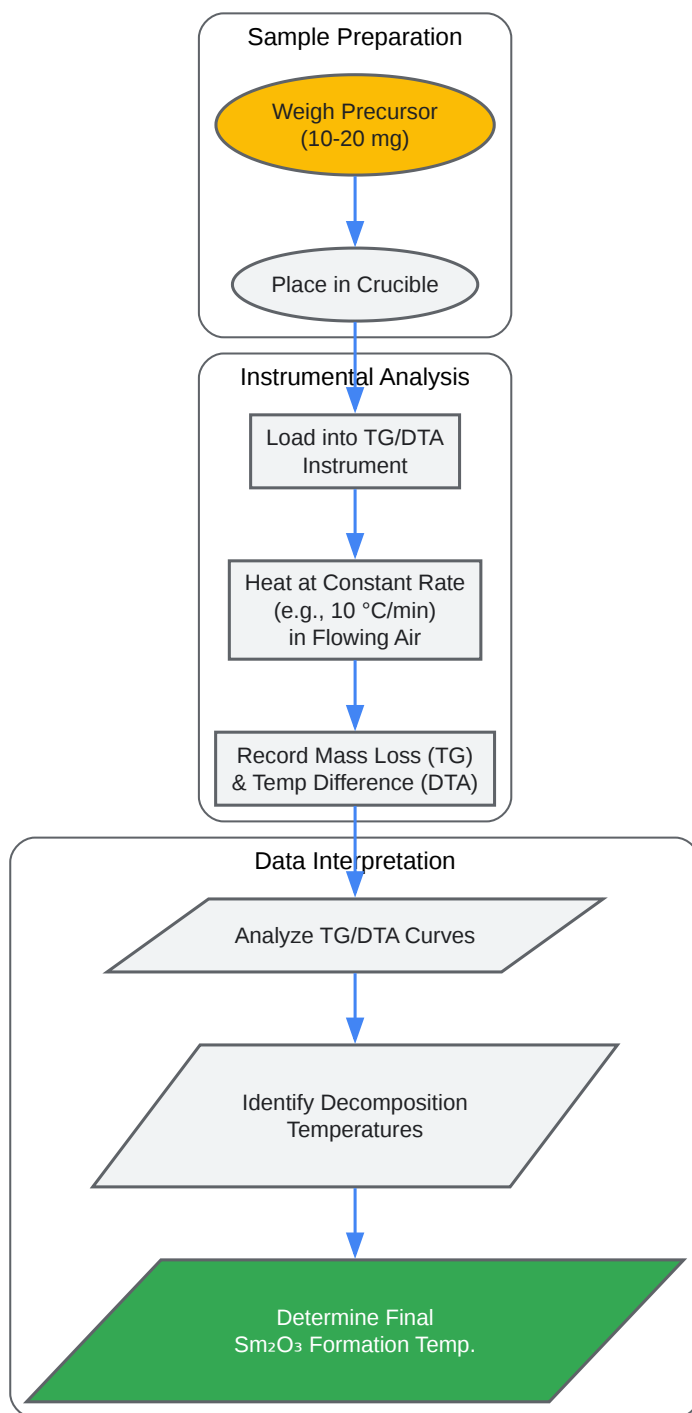
Experimental Protocols

The characterization of the thermal stability of Sm₂O₃ involves several specialized analytical techniques.

Thermogravimetric and Differential Thermal Analysis (TG/DTA)

This protocol is primarily used to study the thermal decomposition of precursor compounds used to synthesize Sm₂O₃, such as samarium nitrate (Sm(NO₃)₃·6H₂O) or samarium oxalate (Sm₂(C₂O₄)₃·10H₂O).

- Objective: To determine the temperature at which precursors decompose to form pure Sm₂O₃.
- Methodology:
 - A small, precisely weighed sample (typically 10-20 mg) of the precursor is placed in a crucible (e.g., alumina).
 - The crucible is placed inside a furnace equipped with a microbalance.
 - The sample is heated at a constant rate (e.g., 10 °C/min) in a controlled atmosphere, such as flowing air (e.g., 50 ml/min).
 - The change in mass (TG) and the temperature difference between the sample and a reference material (DTA) are recorded continuously as a function of temperature.
 - Decomposition events are identified by sharp mass losses on the TG curve and corresponding endothermic or exothermic peaks on the DTA curve. For instance, samarium oxalate fully decomposes to Sm₂O₃ at approximately 700 °C.

Workflow for TG/DTA Analysis of Sm_2O_3 Precursors[Click to download full resolution via product page](#)

Caption: Experimental workflow for TG/DTA analysis.

High-Temperature X-ray Diffraction (HT-XRD)

This technique is essential for identifying the crystalline phases of Sm_2O_3 and observing transitions between them at elevated temperatures.

- Objective: To determine the crystal structure of Sm_2O_3 as a function of temperature.
- Methodology:
 - A powdered sample of Sm_2O_3 is mounted on a high-temperature stage within an X-ray diffractometer.
 - The chamber is either evacuated or filled with a specific atmosphere.
 - An initial XRD pattern is collected at room temperature to identify the starting phase (typically cubic Sm_2O_3).
 - The sample is heated in discrete steps to progressively higher temperatures.
 - At each temperature step, the sample is allowed to thermally equilibrate, and an XRD pattern is collected.
 - Phase transitions are identified by the appearance of new diffraction peaks and the disappearance of peaks from the previous phase. The collected patterns are compared with standard diffraction data to identify the monoclinic, hexagonal, and other phases.[\[10\]](#)

Knudsen Effusion Mass Spectrometry (KEMS)

KEMS is a sophisticated technique used to study the thermodynamics and gas-phase species of materials at very high temperatures.

- Objective: To identify the vapor species and measure their partial pressures during the vaporization of Sm_2O_3 .[\[11\]](#)
- Methodology:
 - A sample of Sm_2O_3 is placed in a Knudsen effusion cell, which is a small container with a tiny orifice, often made of tungsten.[\[11\]](#)

- The cell is heated to a very high, stable temperature (e.g., >2200 K) in a high-vacuum chamber.
- A molecular beam of the vapor species effuses from the orifice.
- This beam enters the ion source of a mass spectrometer, where the neutral species are ionized, typically by electron impact (e.g., with an energy of 25 eV).[11]
- The resulting ions are separated by their mass-to-charge ratio and detected.
- The ion intensities are used to identify the vapor species (Sm, SmO, O) and calculate their partial pressures, providing thermodynamic data about the vaporization process.[11][12]

Conclusion

Samarium(III) oxide is a highly robust material with excellent thermal stability, defined by a high melting point of 2,335 °C. Its high-temperature behavior is complex, characterized by a series of polymorphic phase transitions from a cubic structure at room temperature to monoclinic, hexagonal, and other forms at progressively higher temperatures. Rather than decomposing, Sm₂O₃ undergoes dissociative vaporization into SmO, Sm, and O species at temperatures approaching its melting point. A thorough understanding of these properties, determined through sophisticated experimental protocols like HT-XRD and KEMS, is crucial for the effective design and application of Sm₂O₃ in advanced technological fields.

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References

- 1. Samarium (III) oxide [himedialabs.com]
- 2. Samarium(III) oxide - Wikipedia [en.wikipedia.org]
- 3. Samarium oxide | 12060-58-1 [chemicalbook.com]
- 4. aemree.com [aemree.com]

- 5. Samarium(III) oxide (12060-58-1) for sale [vulcanchem.com]
- 6. Samarium(III) Oxide Evaporation Materials, Sm₂O₃ | Stanford Materials Corporation (SMC) [stanfordmaterials.com]
- 7. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 8. Rare-earth element - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- 10. Synthesis of samarium sesquioxide from the thermal decomposition of samarium oxychloride - CONICET [bicyt.conicet.gov.ar]
- 11. researchgate.net [researchgate.net]
- 12. Samarium Oxide at High Temperatures: Sublimation and Thermodynamics | Semantic Scholar [semanticscholar.org]
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